

3-Iodo-5-methylpyridin-2-amine molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Iodo-5-methylpyridin-2-amine

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Technical Guide: 3-Iodo-5-methylpyridin-2-amine Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Iodo-5-methylpyridin-2-amine** (CAS No: 211308-79-1). It includes a detailed summary of its molecular structure, weight, and other key physicochemical data. This document also outlines a probable synthetic protocol derived from analogous chemical reactions and suggests analytical methodologies for characterization. A visual representation of the proposed synthesis workflow is provided to facilitate laboratory application. This guide is intended to serve as a foundational resource for professionals engaged in pharmaceutical research, medicinal chemistry, and agrochemical development, where this compound is a valuable intermediate.

Molecular Structure and Properties

3-Iodo-5-methylpyridin-2-amine is a substituted pyridine derivative. The presence of an amino group, an iodine atom, and a methyl group on the pyridine ring makes it a versatile building block in organic synthesis. These functional groups offer multiple reaction sites for constructing more complex molecules, particularly in the development of novel therapeutic agents and agrochemicals.^[1]

Molecular Structure:

Physicochemical and Spectroscopic Data

The quantitative properties of **3-Iodo-5-methylpyridin-2-amine** are summarized in the table below. Data has been compiled from various chemical suppliers and databases. It should be noted that some discrepancies exist in reported values, such as melting point, which may be attributable to differences in purity or measurement conditions.

Property	Value	Reference(s)
IUPAC Name	3-Iodo-5-methylpyridin-2-amine	[2][3]
Synonyms	2-Amino-3-iodo-5-methylpyridine, 6-Amino-5-iodo-3-picoline	[1][2][3]
CAS Number	211308-79-1	[1][2][3][4]
Molecular Formula	C ₆ H ₇ IN ₂	[1][2]
Molecular Weight	234.04 g/mol	[1][2][3]
Appearance	White to light yellow powder	[1]
Melting Point	86-89 °C or 40-44 °C	[3][5]
Boiling Point	208-209 °C	[5]
Density	1.9 ± 0.1 g/cm ³	[3]
Purity (Typical)	≥ 98% (HPLC)	[1]
Storage Conditions	Store sealed in a dry, cool, well-ventilated place. Recommended at Room Temperature or 0-8 °C.	[1][2]

Experimental Protocols

While specific experimental literature for **3-Iodo-5-methylpyridin-2-amine** is not widely published, protocols can be inferred from established methods for similar compounds.

Proposed Synthesis Protocol: Iodination of 5-methylpyridin-2-amine

This protocol is based on the direct iodination of aminopyridine derivatives, a common method for synthesizing iodo-substituted pyridines.[1][6] The starting material is 5-methylpyridin-2-amine (also known as 2-amino-5-picoline).

Materials:

- 5-methylpyridin-2-amine
- Sulfuric Acid (2 M)
- Potassium Iodate (KIO_3)
- Potassium Iodide (KI)
- Ammonia solution
- Ethanol (90%)
- Deionized Water
- Standard laboratory glassware and magnetic stirrer

Procedure:

- **Dissolution:** In a round-bottom flask, dissolve 5-methylpyridin-2-amine in 2 M sulfuric acid with stirring until a clear solution is obtained.
- **Addition of Iodinating Agent:** To the stirred solution, add potassium iodate portionwise. Heat the mixture to 100 °C.
- **Iodide Addition:** Prepare a solution of potassium iodide in water. Add this solution dropwise to the reaction mixture over a period of 30 minutes.
- **Reaction:** Allow the mixture to stir at 100 °C for an additional 1.5 hours.

- Work-up: Cool the reaction to room temperature. Carefully adjust the pH to 8 using an ammonia solution to precipitate the crude product.
- Isolation: Cool the mixture to 10 °C for 1 hour to ensure complete precipitation, then collect the solid by vacuum filtration.
- Purification: Wash the filter cake with cold water. Recrystallize the crude product from 90% ethanol to yield pure **3-Iodo-5-methylpyridin-2-amine**.

Proposed Analytical Protocol: HPLC Analysis

This method is adapted from standard procedures for analyzing related aminopyridine compounds.^{[3][7]}

Instrumentation:

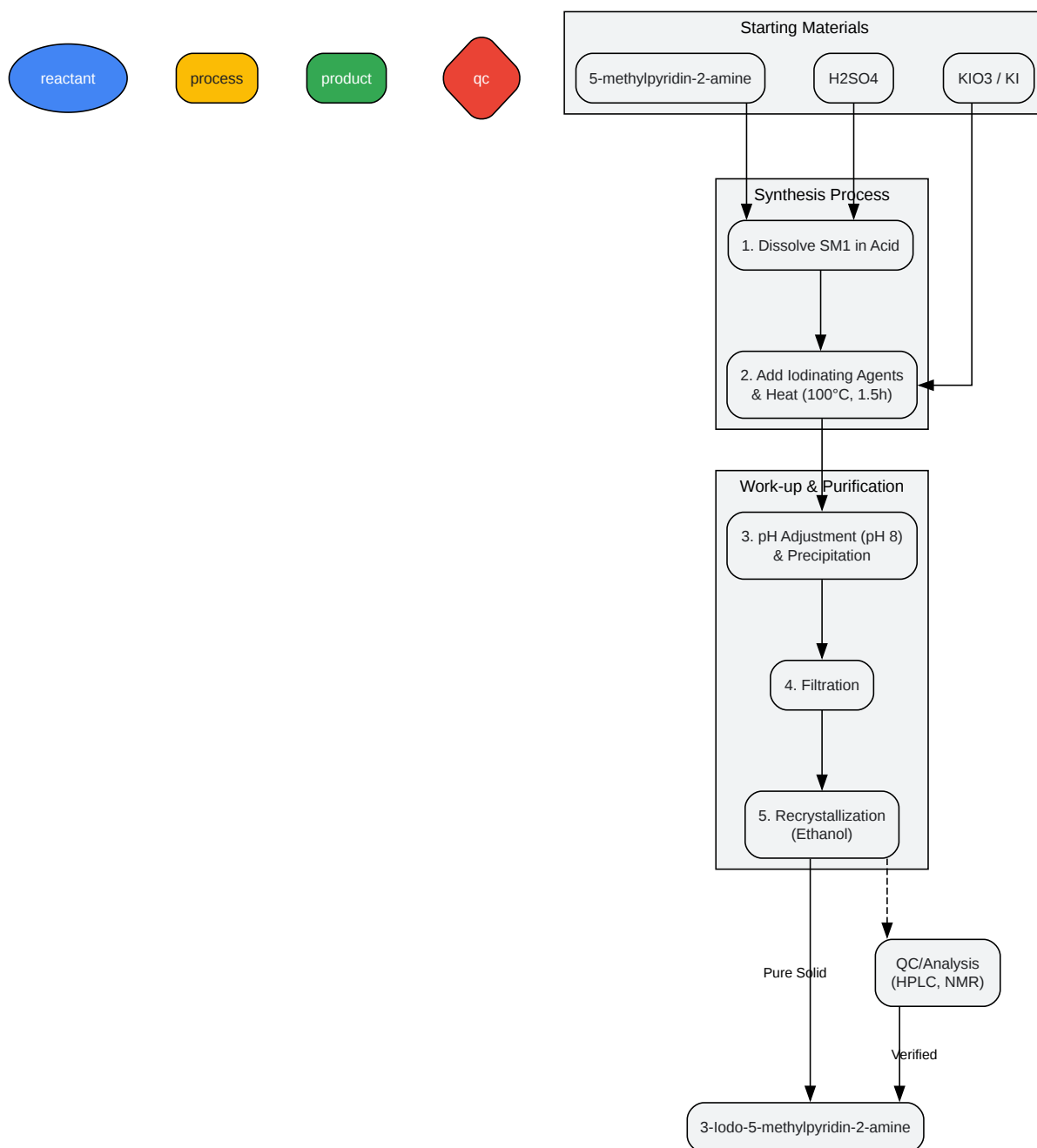
- High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- C18 reverse-phase column (e.g., Shim-pack Scepter C18).

Conditions:

- Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (e.g., 60:40 v/v). For improved peak shape, a buffer such as phosphoric acid or formic acid (for MS compatibility) can be added.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 35 °C.
- Detection Wavelength: 280 nm.
- Injection Volume: 5-10 µL.
- Sample Preparation: Dissolve a precisely weighed sample in the mobile phase to a known concentration (e.g., 1 mg/mL).

Visualization of Synthesis Workflow

The following diagram illustrates the logical steps for the proposed synthesis of **3-Iodo-5-methylpyridin-2-amine**, from starting materials to the final purified product.



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Caption: Proposed workflow for the synthesis of **3-Iodo-5-methylpyridin-2-amine**.

Safety and Handling

3-Iodo-5-methylpyridin-2-amine is classified as a hazardous substance. Users should consult the full Safety Data Sheet (SDS) before handling.

- Hazards: Toxic if swallowed and may be fatal in contact with skin.[5] Causes skin and serious eye irritation.[5] May also cause respiratory irritation.[5]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.[4] Use in a well-ventilated area or with respiratory protection.
- Handling: Avoid breathing dust. Do not get in eyes, on skin, or on clothing. Wash skin thoroughly after handling.[5]
- First Aid:
 - If Swallowed: Immediately call a poison center or doctor. Rinse mouth.
 - If on Skin: Take off immediately all contaminated clothing. Rinse skin with water/shower.
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - If Inhaled: Move person into fresh air and keep comfortable for breathing.

This technical guide provides a summary of available information and proposed experimental methods. All laboratory work should be conducted by trained professionals in accordance with established safety protocols.

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- To cite this document: BenchChem. [3-Iodo-5-methylpyridin-2-amine molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1286429#3-iodo-5-methylpyridin-2-amine-molecular-structure-and-weight]

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